

# An In-depth Technical Guide to 3-Bromo-2-(bromomethyl)propionic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-2-(bromomethyl)propionic acid

Cat. No.: B1267385

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CAS Number: 41459-42-1

This technical guide provides a comprehensive overview of **3-Bromo-2-(bromomethyl)propionic acid**, a valuable building block in organic synthesis. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, spectroscopic characterization, and applications.

## Chemical Identity and Physicochemical Properties

**3-Bromo-2-(bromomethyl)propionic acid**, also known by its synonyms  $\beta,\beta'$ -Dibromoisobutyric acid and Bis(bromomethyl)acetic acid, is a white to off-white crystalline solid. [1][2] It is soluble in acetic acid.[2][3] The key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	41459-42-1	[4]
Molecular Formula	C <sub>4</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub>	[1][4]
Molecular Weight	245.90 g/mol	[4]
Appearance	White to yellow to orange powder/crystal	[5]
Melting Point	98-101 °C	[2]
Boiling Point	286.7±30.0 °C (Predicted)	[2]
Density	2.121±0.06 g/cm <sup>3</sup> (Predicted)	[2]
InChI	1S/C4H6Br2O2/c5-1-3(2-6)4(7)8/h3H,1-2H2,(H,7,8)	
InChIKey	QQZJWQCLWOQDQV-UHFFFAOYSA-N	
SMILES	OC(=O)C(CBr)CBr	

## Synthesis

While a specific, detailed experimental protocol for the synthesis of **3-Bromo-2-(bromomethyl)propionic acid** is not readily available in the public domain, a plausible synthetic route can be proposed based on established organic chemistry principles and analogous reactions. One potential pathway involves the bromination of a suitable precursor. A general workflow for such a synthesis is outlined below.

## Proposed Experimental Protocol:

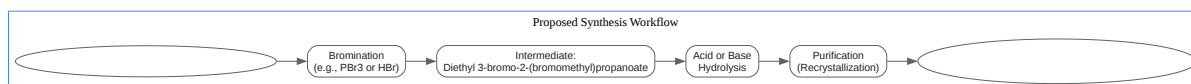
Materials:

- Diethyl bis(hydroxymethyl)malonate
- Phosphorus tribromide (PBr<sub>3</sub>) or Hydrobromic acid (HBr)
- Anhydrous solvent (e.g., diethyl ether or dichloromethane)

- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Hydrochloric acid

#### Procedure:

- **Bromination:** In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve diethyl bis(hydroxymethyl)malonate in an anhydrous solvent under an inert atmosphere. Cool the solution in an ice bath. Slowly add a brominating agent, such as phosphorus tribromide or a concentrated solution of hydrobromic acid, dropwise with stirring.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for several hours until the reaction is complete (monitored by TLC).
- **Work-up:** Cool the reaction mixture and quench by carefully adding water. Separate the organic layer. Wash the organic layer successively with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude dibrominated ester.
- **Hydrolysis:** Hydrolyze the resulting ester to the carboxylic acid by heating with an aqueous solution of a strong acid (e.g., hydrochloric acid) or a base followed by acidification.
- **Purification:** Purify the crude **3-Bromo-2-(bromomethyl)propionic acid** by recrystallization from a suitable solvent system.



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Caption: Proposed synthetic workflow for **3-Bromo-2-(bromomethyl)propionic acid**.

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **3-Bromo-2-(bromomethyl)propionic acid**.

Spectroscopic Data	Details	Reference(s)
Mass Spectrum (EI)	Available on the NIST WebBook.	[6][7]
IR Spectrum	Available from the NIST WebBook.	[6]
<sup>1</sup> H NMR Spectrum	Data not explicitly found in searches.	
<sup>13</sup> C NMR Spectrum	Data not explicitly found in searches.	

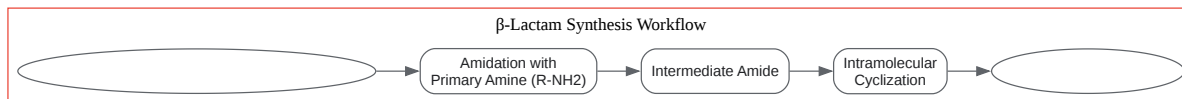
While experimental NMR data is not readily available, predicted spectra can be a useful tool for preliminary identification.

## Applications in Research and Development

**3-Bromo-2-(bromomethyl)propionic acid** serves as a versatile building block in the synthesis of various organic molecules, particularly in the fields of medicinal chemistry and materials science.

## Synthesis of $\beta$ -Lactams

A significant application of this compound is in the synthesis of  $\beta$ -lactams, which are core structural motifs in many antibiotic drugs.[3] The synthesis typically involves the reaction of **3-Bromo-2-(bromomethyl)propionic acid** with a primary amine to form an amide, followed by an intramolecular cyclization to yield the  $\beta$ -lactam ring.



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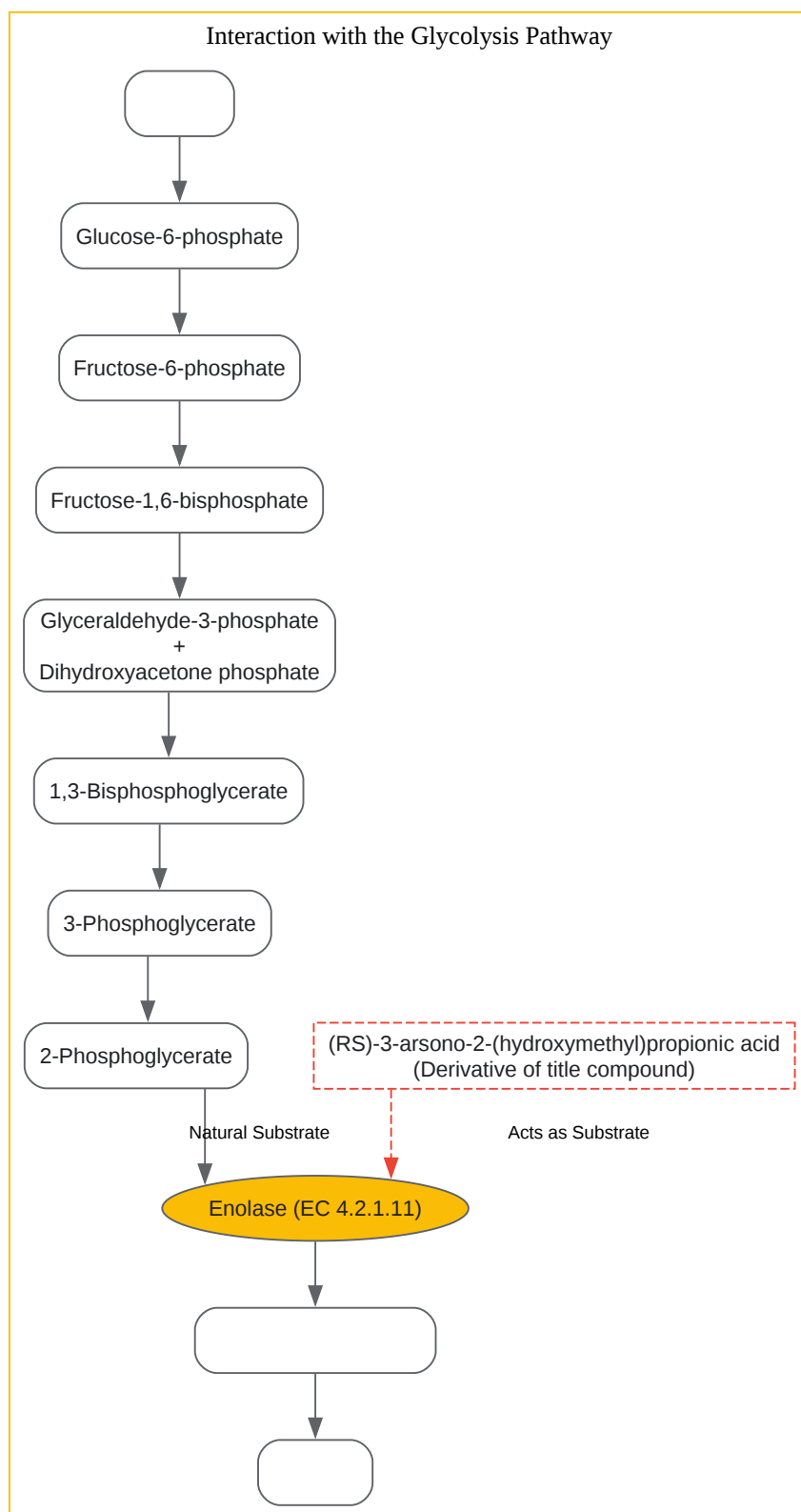
Caption: General workflow for the synthesis of  $\beta$ -lactams.

## Preparation of $\beta$ -Substituted Acrylates

The compound is also utilized in the preparation of  $\beta$ -substituted acrylates.<sup>[3][8]</sup> These monomers are important in polymer chemistry for creating materials with a wide range of properties.

## Interaction with Biological Systems: A Link to the Glycolysis Pathway

A derivative of **3-Bromo-2-(bromomethyl)propionic acid**, (RS)-3-arsono-2-(hydroxymethyl)propionic acid, has been shown to act as a substrate for yeast enolase (EC 4.2.1.11). Enolase is a crucial enzyme in the glycolysis pathway, which is a central metabolic route for energy production in most organisms.<sup>[9][10][11][12][13]</sup> This finding suggests that derivatives of **3-Bromo-2-(bromomethyl)propionic acid** could potentially be explored as modulators of this key metabolic pathway.



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Caption: Interaction of a derivative with the glycolysis pathway.

## Safety Information

**3-Bromo-2-(bromomethyl)propionic acid** is classified as a corrosive substance.[8] It is essential to handle this chemical with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, in a well-ventilated fume hood. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

This technical guide consolidates the available information on **3-Bromo-2-(bromomethyl)propionic acid** to support its use in research and development. Further experimental validation of the proposed synthetic protocol and detailed spectroscopic analysis are encouraged for its comprehensive characterization.

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